

Proper Disposal Procedures for TC299423

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Compound of Interest

Compound Name: TC299423

Cat. No.: B611238

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Essential Safety and Logistical Information for Researchers

TC299423 is a novel agonist for nicotinic acetylcholine receptors (nAChRs) intended for research use only.[1] While it is shipped as a non-hazardous chemical under ambient temperatures, proper disposal is crucial to ensure laboratory safety and environmental protection.[1] Currently, a specific Safety Data Sheet (SDS) with detailed disposal instructions for **TC299423** (CAS No. 1975146-56-5) is not publicly available. In the absence of a specific SDS, researchers must adhere to general best practices for the disposal of non-hazardous chemical waste and comply with all applicable local, state, and federal regulations.

Summary of Chemical Data

Property	Value
IUPAC Name	5-Pyrimidin-5-yl-1,2,3,4,7,8-hexahydro-azocine
CAS Number	1975146-56-5
Chemical Formula	C11H15N3
Molecular Weight	189.26 g/mol
Appearance	Solid powder
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C in a dry, dark place.

General Disposal Protocol for Non-Hazardous Research Chemicals

The following step-by-step guide provides a general framework for the disposal of small quantities of research chemicals like **TC299423**, where a specific SDS is unavailable.

Step 1: Personal Protective Equipment (PPE)

Before handling any chemical waste, ensure you are wearing appropriate PPE. This includes:

- Protective gloves: Nitrile rubber gloves are a suitable choice.
- Eye protection: Safety glasses or goggles.
- Lab coat: To protect from spills.

Step 2: Waste Characterization and Segregation

Properly characterize the waste. Since **TC299423** is a solid powder, any unused or contaminated material should be considered chemical waste.

- Do not mix with other waste streams: Keep **TC299423** waste separate from hazardous chemicals, sharps, and biological waste.
- Labeling: Clearly label the waste container with the chemical name ("**TC299423**") and any other relevant information.

Step 3: Spill Management

In case of a small spill:

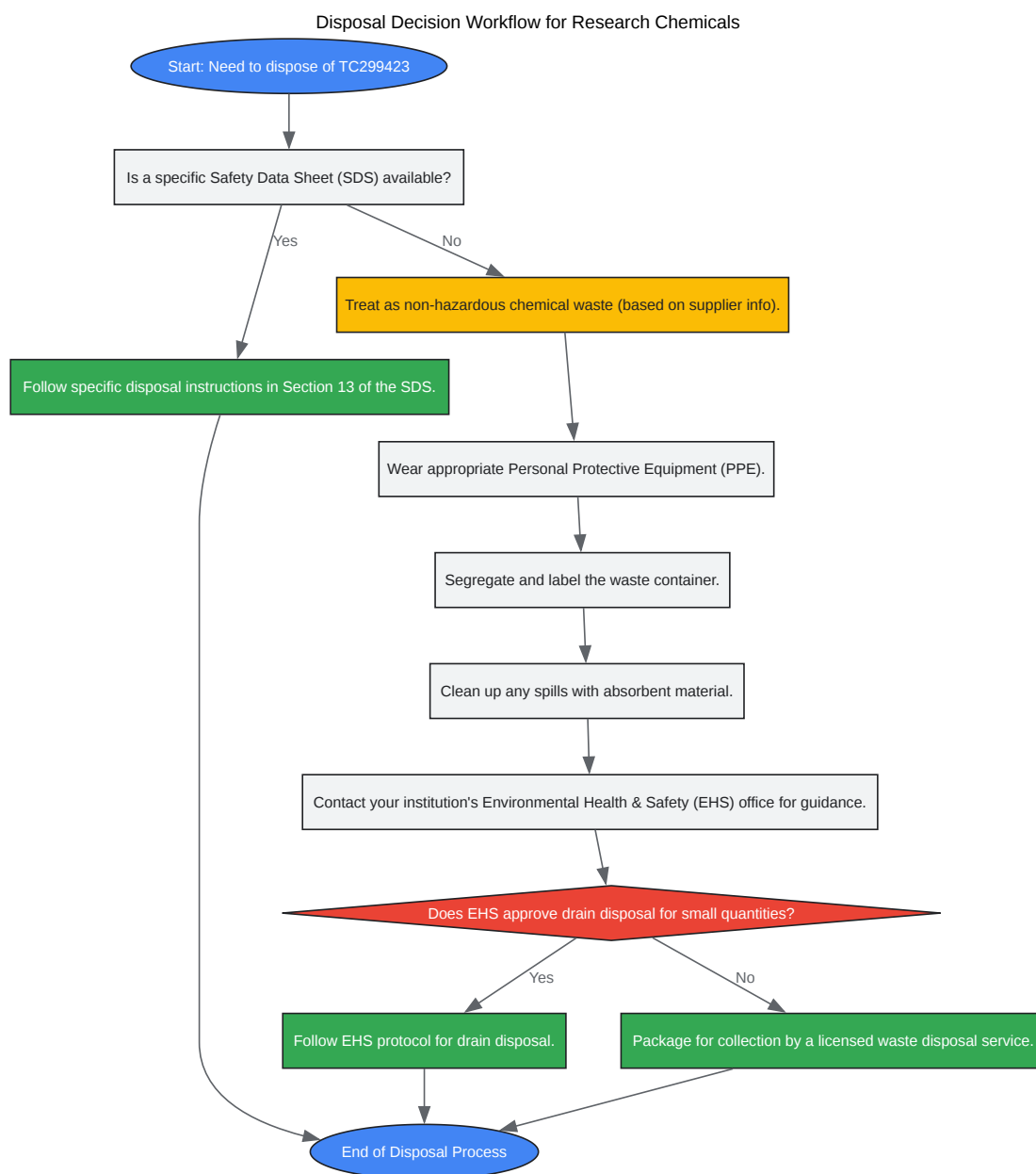
- Absorb the spill with an inert material such as vermiculite, dry sand, or earth.
- Collect the absorbed material and place it into a designated, labeled container for chemical waste.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Step 4: Final Disposal

- Consult your institution's Environmental Health and Safety (EHS) office: This is the most critical step. Your EHS office will provide specific guidance on how to dispose of chemical waste in accordance with institutional policies and local regulations.
- Do not dispose of down the drain: Unless specifically approved by your EHS office, do not pour chemical waste down the sink.
- Use a licensed waste disposal service: Your institution will have a contract with a professional waste disposal company to handle chemical waste. Ensure your labeled container is collected by this service.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the disposal of a research chemical when a specific Safety Data Sheet is not readily available.



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Caption: Disposal workflow for **TC299423**.

Signaling Pathway Context

TC299423 is an agonist for nicotinic acetylcholine receptors (nAChRs), with modest selectivity for the $\alpha 6\beta 2$ subtype. These receptors are ligand-gated ion channels involved in various physiological processes in the central nervous system. The binding of an agonist like **TC299423** to nAChRs leads to the opening of the ion channel, allowing the influx of cations such as Na^+ and Ca^{2+} . This influx results in the depolarization of the neuron and the propagation of a nerve signal. Due to its role in neurotransmission, any waste containing **TC299423** should be managed carefully to avoid unintended environmental impacts.

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References

- 1. medchemexpress.com [medchemexpress.com]
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